

Technical Guide: DL-Canaline Dihydrochloride – Structural Analysis & Bio-Application

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Compound of Interest

Compound Name: 2-Amino-4-(aminooxy)butanoic acid dihydrochloride

CAS No.: 65518-20-9

Cat. No.: B555970

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Executive Summary

DL-Canaline dihydrochloride (2-amino-4-(aminooxy)butyric acid dihydrochloride) is a potent, non-proteinogenic amino acid analogue primarily utilized as an irreversible inhibitor of pyridoxal phosphate (PLP)-dependent enzymes.^[1] Structurally defined as the 50:50 racemic mixture of the D- and L-enantiomers stabilized as a double hydrochloride salt, it serves as a critical tool in neurochemistry, parasitology, and enzymology.

Its primary mechanism of action—oxime formation—allows it to covalently sequester the vitamin B6 cofactor (PLP), effectively "blinding" transaminases such as ornithine aminotransferase (OAT). This guide details its chemical architecture, mechanistic pathways, and validated experimental protocols for researchers.

Part 1: Chemical Structure & Stereochemistry

Molecular Architecture

DL-Canaline is structurally analogous to ornithine, with a critical substitution: the terminal methylene group (-CH₂-) at the

-position is replaced by an oxygen atom, creating an aminooxy group (-O-NH₂).

- IUPAC Name: **2-amino-4-(aminooxy)butanoic acid dihydrochloride**[\[1\]](#)[\[2\]](#)
- Formula:
- Molecular Weight: 207.05 g/mol (Salt); 134.13 g/mol (Free Base)
- CAS Number: 65518-20-9 (DL-dihydrochloride form)[\[1\]](#)[\[2\]](#)

The Dihydrochloride Advantage

The free base of canaline is chemically unstable due to the high reactivity of the aminooxy moiety. The dihydrochloride salt form is preferred for two reasons:

- Protonation: Both the
-amino group (
) and the aminooxy group (
) are protonated.
- Solubility & Stability: The ionic lattice prevents auto-oxidation and polymerization, rendering the compound water-soluble and stable for long-term storage at -20°C.

Physicochemical Properties Table[\[3\]](#)

Property	Specification
Appearance	White to off-white crystalline powder
Solubility	Highly soluble in water (>50 mg/mL); sparingly soluble in ethanol
Chirality	Racemic (DL); contains equal amounts of (S)- and (R)-enantiomers
Melting Point	~165°C (decomposes)
Hygroscopicity	Moderate; store in a desiccator

Part 2: Mechanism of Action (The "Oxime Trap")

The defining feature of DL-Canaline is its reactivity toward carbonyl groups. In biological systems, its primary target is Pyridoxal 5'-Phosphate (PLP), the active form of Vitamin B6.[3]

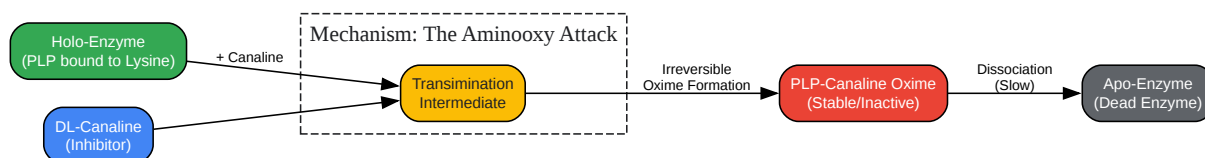
The Chemical Mechanism

PLP-dependent enzymes typically bind their cofactor via a reversible Schiff base (imine) linkage to an active-site lysine (Internal Aldimine).[4]

- Entry: Canaline enters the active site, mimicking the substrate (e.g., ornithine).
- Displacement: The aminooxy group of Canaline attacks the PLP-Lysine imine.
- Oxime Formation: Unlike a standard amino acid which forms a reversible imine, Canaline forms a thermodynamically stable oxime () bond with PLP.
- Inactivation: The PLP-Canaline oxime does not hydrolyze. The enzyme is left apo-functional (inactive) and the cofactor is sequestered.

Visualization: PLP Inactivation Pathway

The following diagram illustrates the transition from the active enzyme state to the irreversibly inhibited state.



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Figure 1: Mechanism of PLP depletion by DL-Canaline. The formation of the oxime bond is the rate-limiting, irreversible step.

Part 3: Experimental Protocols

Preparation of Stock Solutions

Note: Canaline is sensitive to oxidation. Prepare fresh or store aliquots strictly.

- Weighing: Weigh 20.7 mg of DL-Canaline 2HCl.
- Dissolution: Dissolve in 1.0 mL of deionized water (Milli-Q) to achieve a 100 mM stock concentration.
- Neutralization (Optional but Critical): The solution will be acidic (pH ~2-3) due to the HCl counterions. If adding to a pH-sensitive cell culture, neutralize with 1N NaOH to pH 7.0 immediately prior to use.
- Storage: Aliquot into light-protective vials. Store at -20°C. Stable for 3 months.

Enzyme Inhibition Assay (Ornithine Aminotransferase - OAT)

This protocol validates the inhibitory constant (

) of DL-Canaline against OAT.

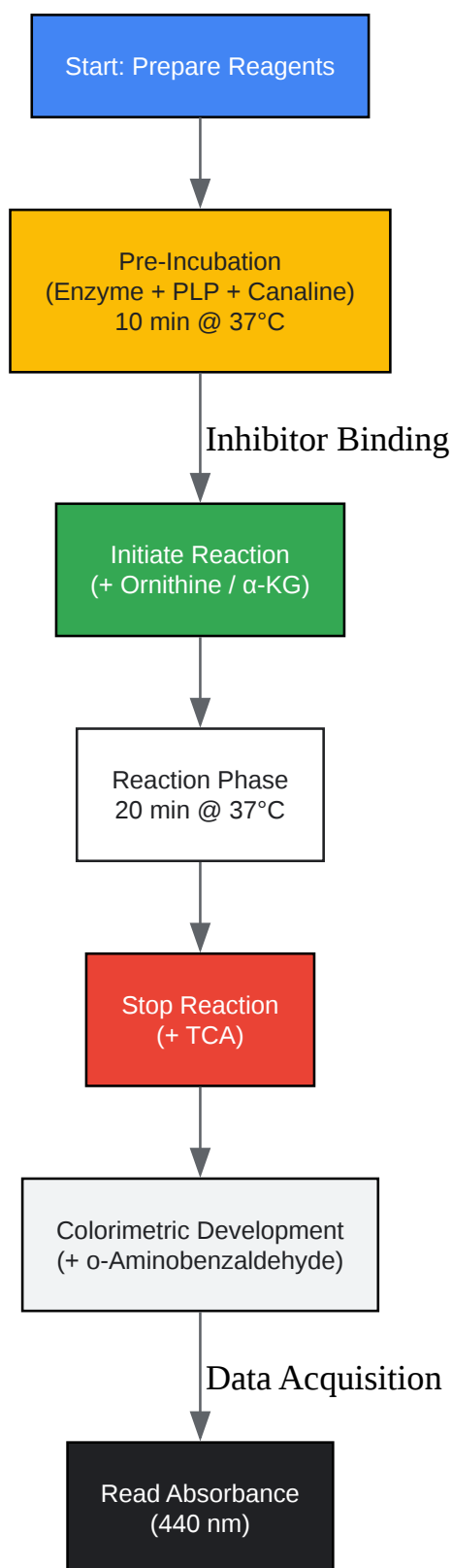
Reagents:

- Purified OAT enzyme (0.5 units/mL)
- Substrate: L-Ornithine (10 mM)
- Co-substrate:
-Ketoglutarate (10 mM)
- Chromophore: o-Aminobenzaldehyde (forms colored adduct with product P5C)
- Inhibitor: DL-Canaline Stock (various concentrations)

Workflow:

- Pre-Incubation: Mix Enzyme + PLP (10 μ M) + DL-Canaline (0–50 μ M) in Potassium Phosphate buffer (pH 8.0). Incubate for 10 minutes at 37°C. This allows oxime formation.^[5]
- Initiation: Add L-Ornithine and
-Ketoglutarate to start the reaction.
- Termination: After 20 minutes, stop reaction with 10% TCA.
- Development: Add o-Aminobenzaldehyde. Incubate 30 mins.
- Quantification: Measure Absorbance at 440 nm.

Experimental Workflow Diagram



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Figure 2: Step-by-step workflow for determining OAT inhibition kinetics using DL-Canaline.

Part 4: Safety & Handling (Trustworthiness)

Hazard Identification:

- **Toxicity:** DL-Canaline is a structural antimetabolite. It is toxic if ingested or inhaled as it inhibits essential GABA-transaminases and other B6 enzymes in the handler.
- **Corrosivity:** The dihydrochloride form is acidic and can cause eye/skin irritation.

Standard Operating Procedure (SOP):

- **PPE:** Wear nitrile gloves, safety goggles, and a lab coat.
- **Containment:** Handle powder in a fume hood to avoid inhalation of dust.
- **Waste Disposal:** Dispose of as hazardous chemical waste (nitrogenous organic waste). Do not pour down the drain.

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